

Mordant Orange 1: A Technical Guide to Solubility in Diverse Solvents

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Compound of Interest

Compound Name: Mordant Orange 1

Cat. No.: B1664777

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This technical guide provides a comprehensive overview of the solubility of **Mordant Orange 1** (C.I. 14030), an azo dye with significant applications in various scientific and industrial fields. An understanding of its solubility in different solvents is critical for its use in dyeing processes, as a pH indicator, and in the development of new analytical methods. This document collates available solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow to aid researchers in their laboratory practices.

Core Physicochemical Properties

Mordant Orange 1, also known as Alizarin Yellow R, is an orange-brown powder. Its chemical structure and properties are foundational to its solubility characteristics.

Property	Value	Reference
CAS Number	2243-76-7	[1] [2]
Molecular Formula	C ₁₃ H ₉ N ₃ O ₅	[1] [2]
Molecular Weight	287.23 g/mol	[1] [2]
Melting Point	250 °C	[1]

Solubility Profile of Mordant Orange 1

The solubility of **Mordant Orange 1** is a key factor in its application. While extensive quantitative data is not widely available in published literature, a combination of qualitative descriptions and specific quantitative measurements provides a solid understanding of its behavior in various solvents.

Quantitative Solubility Data

The following table summarizes the known quantitative solubility data for **Mordant Orange 1**. It is important to note that the purity of the dye, such as the 70% dye content mentioned for the Sigma-Aldrich product, can influence solubility.

Solvent	Concentration	Temperature	Observations	Source
1 N Ammonium Hydroxide (NH ₄ OH)	1%	Room Temperature	Clear solution	[3]

Qualitative Solubility Data

Qualitative assessments of **Mordant Orange 1**'s solubility are more broadly reported and are summarized below.

Solvent	Solubility	Description	Source
Water	Soluble	The resulting solution is golden yellow.	[1][4]
Ethanol	Soluble	The resulting solution is golden yellow.	[1][4]
Acetone	Slightly Soluble	[1][4]	
Cellosolve (2-ethoxyethanol)	Slightly Soluble	[4]	
Other Organic Solvents	Insoluble	[4]	

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **Mordant Orange 1** in a given solvent, based on standard laboratory methods for dye solubility analysis.

Objective: To determine the saturation solubility of **Mordant Orange 1** in a specific solvent at a controlled temperature.

Materials:

- **Mordant Orange 1** powder
- Solvent of interest (e.g., deionized water, ethanol, acetone)
- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or incubator
- Syringe filters (0.45 μm pore size)
- UV-Vis Spectrophotometer
- Cuvettes

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Mordant Orange 1** powder to a known volume of the solvent in a sealed container (e.g., a screw-capped flask). The excess solid is crucial to ensure that the solution reaches saturation.
 - Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature.

- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The time to reach equilibrium should be determined empirically by measuring the concentration at different time points until it remains constant.
- Sample Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45 μm syringe filter to remove all undissolved particles. This step is critical to avoid artificially high concentration measurements.
- Concentration Determination via UV-Vis Spectroscopy:
 - Wavelength of Maximum Absorbance (λ_{max}): Prepare a dilute, unsaturated solution of **Mordant Orange 1** in the solvent. Scan the solution using a UV-Vis spectrophotometer to determine the λ_{max} , which is reported to be approximately 385 nm.[\[1\]](#)[\[3\]](#)
 - Calibration Curve: Prepare a series of standard solutions of **Mordant Orange 1** with known concentrations in the same solvent. Measure the absorbance of each standard at the determined λ_{max} . Plot a calibration curve of absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.
 - Sample Analysis: Dilute the filtered saturated solution with a known volume of the solvent to ensure the absorbance falls within the linear range of the calibration curve. Measure the absorbance of the diluted sample at the λ_{max} .
 - Calculation: Use the equation of the line from the calibration curve to calculate the concentration of the diluted sample. Multiply this concentration by the dilution factor to obtain the concentration of the saturated solution. This value represents the solubility of **Mordant Orange 1** in that solvent at the specified temperature.
- Data Reporting:
 - Report the solubility in standard units such as grams per liter (g/L) or moles per liter (mol/L).

- Always specify the temperature at which the solubility was determined.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Mordant Orange 1**.

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